

In-Depth Technical Guide: Safety, Toxicity, and Handling of 3-Methyl-2-heptanol

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Compound of Interest

Compound Name: 3-Methyl-2-heptanol

Cat. No.: B1607020

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, toxicity, and handling information for **3-Methyl-2-heptanol** (CAS No: 31367-46-1), a secondary alcohol with applications in various research and development settings. The following sections detail its hazard profile, toxicological data, and recommended handling procedures to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Methyl-2-heptanol** is presented below. These properties are essential for understanding its behavior and potential hazards.

Property	Value	Source
Molecular Formula	C8H18O	PubChem[1]
Molecular Weight	130.23 g/mol	PubChem[1]
Appearance	Colorless clear liquid (estimated)	The Good Scents Company[2]
Boiling Point	165.00 to 167.00 °C @ 760.00 mm Hg	The Good Scents Company[2]
Flash Point	148.00 °F (64.20 °C) (estimated)	The Good Scents Company[2]
Vapor Pressure	0.604000 mmHg @ 25.00 °C (estimated)	The Good Scents Company[2]
Water Solubility	1140 mg/L @ 25 °C (experimental)	The Good Scents Company[2]
LogP (o/w)	2.565 (estimated)	The Good Scents Company[2]

Hazard Identification and GHS Classification

3-Methyl-2-heptanol is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its irritant properties.

GHS Classification Summary[1]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Pictograms:

Danger

Signal Word: Danger

Precautionary Statements:

A comprehensive list of precautionary statements can be found in the PubChem database, including P261, P264, P280, P302+P352, P305+P351+P338, and P310.

Toxicological Profile

Detailed toxicological data for **3-Methyl-2-heptanol** is not extensively available in the public domain. The GHS classification is based on aggregated data from notifications to the ECHA C&L Inventory.^[1] While specific quantitative data such as LD50 and LC50 values for **3-Methyl-2-heptanol** are not readily found in the searched literature, the hazard classifications indicate significant irritation potential.

It is important to distinguish **3-Methyl-2-heptanol** from its isomers, as their toxicological profiles may differ. For instance, 2-Methyl-2-heptanol has a reported intraperitoneal LD50 of 170 mg/kg in rats, causing ataxia and effects on the liver, kidney, ureter, and bladder.^{[3][4]} However, this data should not be directly extrapolated to **3-Methyl-2-heptanol** without further investigation.

Experimental Protocols

Detailed experimental protocols for the specific toxicological studies on **3-Methyl-2-heptanol** are not provided in the publicly available safety data sheets or chemical databases. The GHS classifications are derived from aggregated data submitted by chemical suppliers to regulatory bodies.^[1] These studies would likely have followed standardized OECD or equivalent guidelines for testing skin and eye irritation and respiratory effects.

For researchers needing to conduct their own safety assessments, the following standard protocols would be relevant:

- OECD Guideline 404: Acute Dermal Irritation/Corrosion

- OECD Guideline 405: Acute Eye Irritation/Corrosion
- OECD Guideline 403: Acute Inhalation Toxicity

Handling and Storage

Safe handling and storage are crucial to minimize exposure and associated risks.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[5\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[5\]](#)
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):[\[6\]](#)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Skin Protection: Wear impervious gloves and protective clothing to prevent skin contact.
- Respiratory Protection: If working outside a fume hood or if ventilation is inadequate, use a NIOSH-approved respirator.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[5\]](#)
- Avoid breathing vapors or mist.[\[6\]](#)
- Keep away from heat, sparks, and open flames.[\[7\]](#)[\[8\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[7\]](#)[\[8\]](#)
- Handle in accordance with good industrial hygiene and safety practices.[\[5\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Keep away from heat, sparks, and flame.[\[7\]](#)[\[8\]](#)
- Incompatible materials include strong oxidizing agents and strong acids.[\[7\]](#)[\[8\]](#)

First Aid Measures

In case of exposure, follow these first aid procedures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[5\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[\[5\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[\[5\]](#)

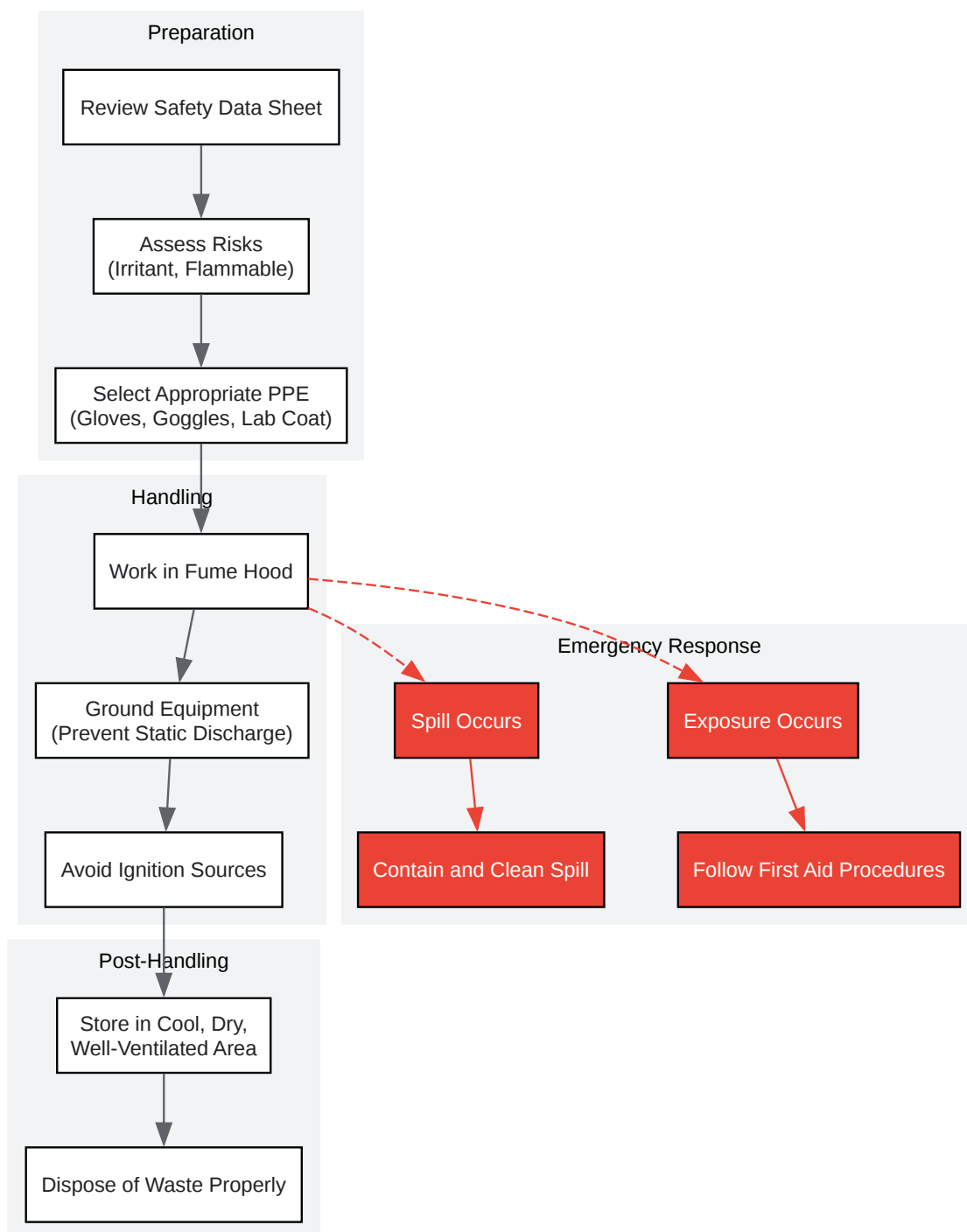
Accidental Release Measures

In the event of a spill:

- Evacuate personnel to a safe area.
- Remove all sources of ignition.[\[5\]](#)
- Wear appropriate personal protective equipment.[\[5\]](#)
- Ventilate the area.
- Contain the spill using inert absorbent material (e.g., sand, earth, vermiculite).
- Collect the absorbed material into a suitable container for disposal.[\[5\]](#)
- Prevent the spill from entering drains or waterways.

Logical Workflow for Handling and Safety

The following diagram illustrates the logical workflow for ensuring safety when handling **3-Methyl-2-heptanol**.



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Caption: Workflow for Safe Handling of **3-Methyl-2-heptanol**.

Signaling Pathways

Information regarding the specific signaling pathways affected by **3-Methyl-2-heptanol** is not available in the searched scientific literature. Given its classification as an irritant, it is likely to induce localized inflammatory responses upon contact with skin, eyes, or the respiratory tract. However, the precise molecular mechanisms and signaling cascades involved have not been elucidated.

Disclaimer

This document is intended for informational purposes only and is not a substitute for a formal risk assessment. Users should consult the most up-to-date Safety Data Sheet (SDS) from their supplier and adhere to all applicable local, state, and federal regulations regarding the handling and disposal of this chemical.

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